

Synonyms and alternative names for 3-Methoxypropylamine

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Compound of Interest

Compound Name: 3-Methoxypropylamine

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An In-depth Technical Guide to 3-Methoxypropylamine

For Researchers, Scientists, and Drug Development Professionals

Introduction and Core Concepts

3-Methoxypropylamine, commonly referred to as MOPA, is a versatile primary amine characterized by the presence of a methoxy group. This colorless to pale yellow liquid possesses a distinctive amine-like odor and is completely miscible with water and many common organic solvents.^{[1][2][3][4][5]} Its bifunctional nature, containing both a primary amine and an ether linkage, makes it a valuable intermediate and building block in a wide array of chemical syntheses.^{[5][6]} This guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis protocols, and key applications relevant to research and development.

Chemical Identity: Synonyms and Alternative Names

3-Methoxypropylamine is known by a variety of names in scientific literature and commercial databases. A comprehensive list of these identifiers is crucial for accurate literature searches and material sourcing.

Table 1: Synonyms and Identifiers for **3-Methoxypropylamine**

Type	Identifier
IUPAC Name	3-methoxypropan-1-amine
CAS Number	5332-73-0 ^[7]
EC Number	226-241-3 ^[8]
Linear Formula	CH ₃ O(CH ₂) ₃ NH ₂ ^[8]
Molecular Formula	C ₄ H ₁₁ NO ^[7]
SMILES	COCCCN ^[7]
InChI Key	FAXDZWQIWUSWJH-UHFFFAOYSA-N ^[8]
Common Synonyms	1-Amino-3-methoxypropane ^[7] , 3-Aminopropyl methyl ether ^[6] , 3-MPA ^[6] , MOPA ^[6] , gamma-Methoxypropylamine ^[6] , Propanolamine methyl ether ^[6]
Other Identifiers	NSC 552 ^[6] , UNII-VT819VO82Z ^[6]

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and spectral properties of **3-Methoxypropylamine** is essential for its safe handling, application in experiments, and characterization of reaction products.

Table 2: Physicochemical Properties of **3-Methoxypropylamine**

Property	Value	Reference(s)
Molecular Weight	89.14 g/mol	[7]
Appearance	Colorless to yellow liquid with an amine-like odor	[3][5]
Density	0.874 g/mL at 25 °C	[8]
Boiling Point	117-118 °C at 733 mmHg	[8]
Melting Point	-71 °C	[3]
Flash Point	24 °C (75 °F)	[3]
Vapor Pressure	20 mmHg at 30 °C	[8]
Refractive Index	n _{20/D} 1.417	[8]
Solubility	Miscible in water	[3][5]
pH	11.5 at 20 °C	[3]

Table 3: Spectroscopic Data for **3-Methoxypropylamine**

Spectroscopy	Key Data / Peaks	Reference(s)
¹ H NMR	Spectral data available.	[9]
¹³ C NMR	Spectral data available.	[10][11]
Infrared (IR)	Condensed and gas-phase spectra available.	[12][13][14]
Mass Spectrometry (MS)	Electron ionization mass spectrum available.	[15]

Experimental Protocols: Synthesis of 3-Methoxypropylamine

3-Methoxypropylamine can be synthesized through various chemical routes. Two common laboratory and industrial scale methods are detailed below.

Synthesis via Catalytic Hydrogenation of 3-Methoxypropionitrile

A prevalent industrial method for synthesizing **3-Methoxypropylamine** involves the catalytic hydrogenation of 3-methoxypropionitrile.[1][16]

Experimental Protocol:

Materials:

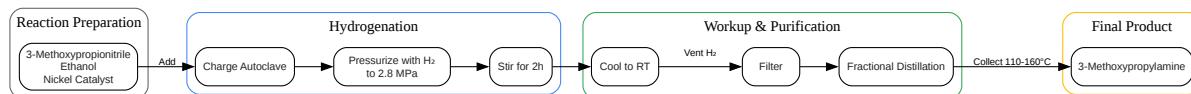
- 3-methoxypropionitrile (400g)
- Ethanol (20g)
- Modified carrier nickel catalyst (12g)
- 1000ml Autoclave
- Hydrogen gas
- Filtration apparatus
- Distillation apparatus

Procedure:

- The 1000ml autoclave is charged with 400g of 3-methoxypropionitrile, 20g of ethanol, and 12g of the modified carrier nickel catalyst.[1][16]
- The autoclave is sealed and then pressurized with hydrogen to 2.8 MPa.[1][16]
- The reaction mixture is stirred at this pressure for 2 hours.[1][16]
- Upon completion, the autoclave is cooled to room temperature.[1]
- The excess hydrogen pressure is carefully vented.[1]
- The reaction mixture is filtered to remove the catalyst.[1]

- The resulting filtrate is purified by fractional distillation under normal pressure, collecting the fraction that boils between 110-160 °C.[1][16]

Expected Outcome: This procedure yields approximately 354.09g of colorless and transparent **3-methoxypropylamine**.[1] The conversion rate of the raw material is reported to be 97.0% with a product yield of 94.52%.[1]



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Synthesis of 3-Methoxypropylamine via Hydrogenation.

Synthesis via Amination of 3-Methoxypropanol

An alternative synthetic route involves the reaction of 3-methoxypropanol with ammonia in the presence of a catalyst.[17][18]

Experimental Protocol:

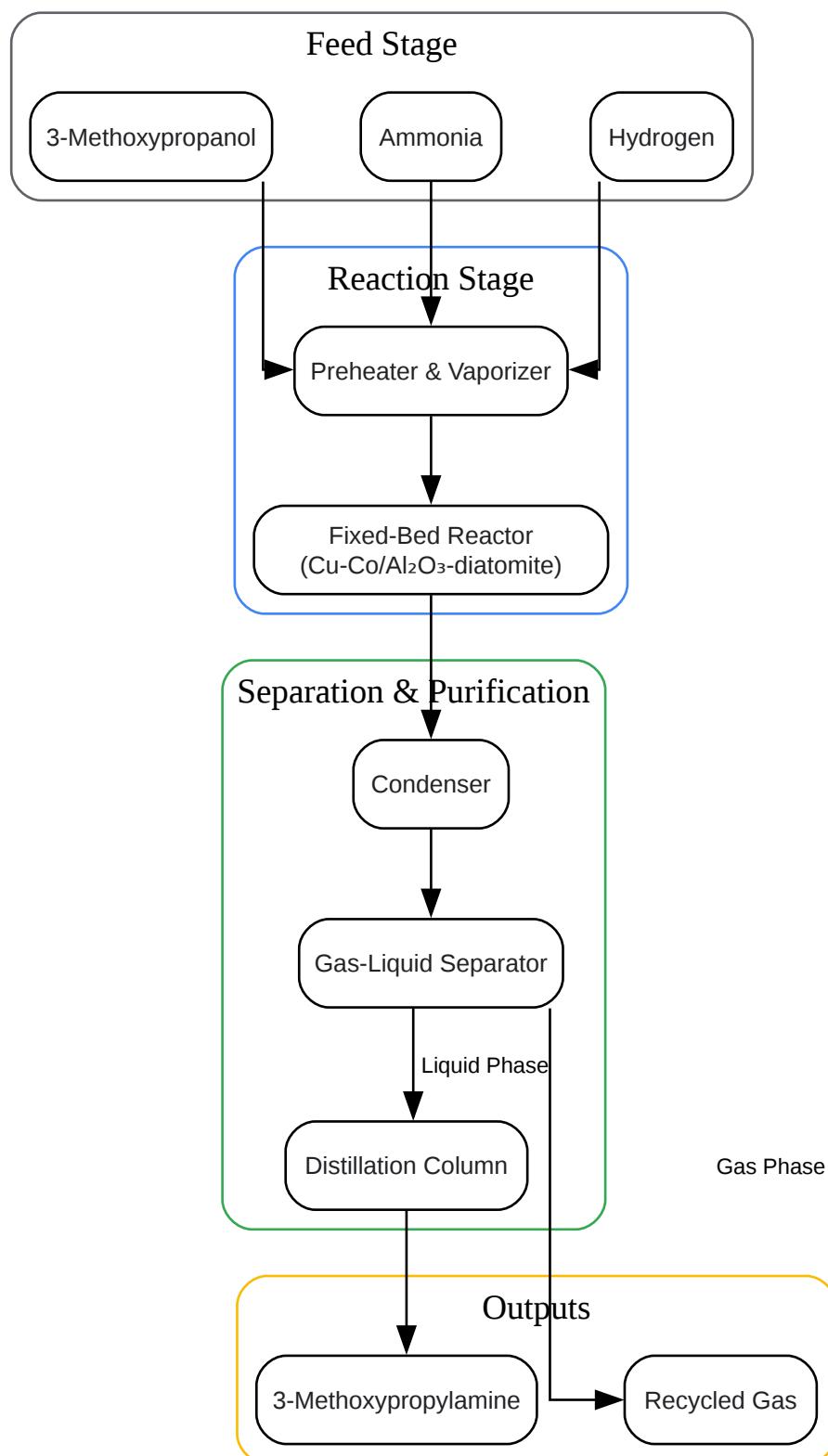
Materials:

- 3-methoxypropanol
- Ammonia
- Hydrogen
- Cu-Co/Al₂O₃-diatomite catalyst
- Preheater
- Fixed-bed reactor

- Condenser
- Gas-liquid separator
- Distillation column

Procedure:

- 3-methoxypropanol is pumped into a preheater where it is mixed with ammonia and hydrogen.[17][18]
- The mixture is preheated and vaporized before entering a fixed-bed reactor containing a Cu-Co/Al₂O₃-diatomite catalyst.[17][18]
- The reaction is carried out under pressure and at an elevated temperature.[17]
- The material exiting the reactor is condensed and cooled.[17][18]
- A gas-liquid separator is used to separate the gaseous components (which can be recycled) from the liquid phase.[17][18]
- The liquid phase is then purified by distillation to isolate the **3-methoxypropylamine** product.[17][18]

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Synthesis of 3-Methoxypropylamine via Amination.

Industrial and Research Applications

3-Methoxypropylamine is a chemical with a broad spectrum of applications, primarily owing to its properties as a primary amine and its solubility characteristics.

- **Corrosion Inhibitor:** It is extensively used as a corrosion inhibitor, particularly in steam condensate systems and water treatment applications.[4][6][19]
- **Chemical Intermediate:** MOPA serves as a crucial intermediate in the synthesis of various organic compounds, including pharmaceuticals, agrochemicals, and dyes (such as disperse blue 60).[5][6]
- **Surfactants and Emulsifiers:** It is used in the formation of amine soaps which act as emulsifiers for natural and synthetic resins and waxes. These find applications in floor finishes, textiles, and water-based paints.[4][6]
- **Flocculating Agent:** In water treatment, it can be used to create polyelectrolytes that function as flocculating agents.[4]
- **Other Applications:** It also finds use in insecticide emulsions, dye solvents, and as an adhesion promoter for coatings on aluminum surfaces.[4]

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